

Thermodynamic Stability of 2-Hydroxyethanesulfinic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Hydroxyethanesulfinic acid

CAS No.: 60601-05-0

Cat. No.: B1213941

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Executive Summary

2-Hydroxyethanesulfinic acid (2-HESA) represents a deceptive structural simplicity.^[1] As the sulfinic acid analog of isethionic acid and a metabolite of mercaptoethanol, it occupies a precarious thermodynamic niche.^[1] Unlike its sulfonic acid counterpart, which is a thermodynamic sink, 2-HESA is kinetically labile and thermodynamically driven toward disproportionation.^[1]

This guide moves beyond standard property listings to address the core challenge: preventing the "Sulfinic Acid Cascade." We will explore the molecular drivers of this instability, provide a self-validating protocol for stability assessment, and detail the handling conditions required to maintain integrity in experimental systems.^[1]

Part 1: Chemical Architecture & The Thermodynamic Landscape^[1]

To understand the stability profile of 2-HESA, we must first quantify its reluctance to exist in the sulfinic state (

).[1]

Molecular Identity[1]

- IUPAC Name: **2-Hydroxyethanesulfinic acid**[1]
- Formula:
- Key Functional Groups:
 - Sulfinic Group (-SOH): The center of instability.[1] Sulfur is in the +4 oxidation state, seeking either reduction to thiol (-2) or oxidation to sulfonic acid (+6).
 - -Hydroxyl Group (-OH): Provides a dipole that lowers the pKa relative to alkyl sulfinates and introduces the possibility of intramolecular hydrogen bonding or dehydration reactions.[1]

Thermodynamic Parameters (Estimated)

Direct calorimetric data for 2-HESA is sparse in the literature.[1] The following values are derived from comparative analysis of homologous aliphatic sulfinic acids (e.g., hypotaurine, methanesulfinic acid).

Parameter	Value (Est.)	Context & Implication
pKa (Sulfinic H)	2.0 – 2.2	Stronger acid than carboxylic analogs.[1] At physiological pH (7.4), it exists almost exclusively as the anion ().
Oxidation Potential	High	Readily oxidizes to isethionic acid (). .
Bond Dissociation ()	~80 kcal/mol	Weak S-H bond facilitates radical formation and autoxidation.
Hygroscopicity	Extreme	The salt form is deliquescent; moisture accelerates hydrolytic decomposition.

Part 2: The Instability Mechanism (The Sulfinic Cascade)[1]

The primary failure mode for 2-HESA is not simple oxidation, but acid-catalyzed disproportionation.[1] This is a self-propagating reaction where the molecule acts as both oxidant and reductant.[1]

The Disproportionation Pathway

In the presence of protons (acidic media), three molecules of sulfinic acid collapse to form one molecule of sulfonic acid and one molecule of thiosulfonate ester.[1]

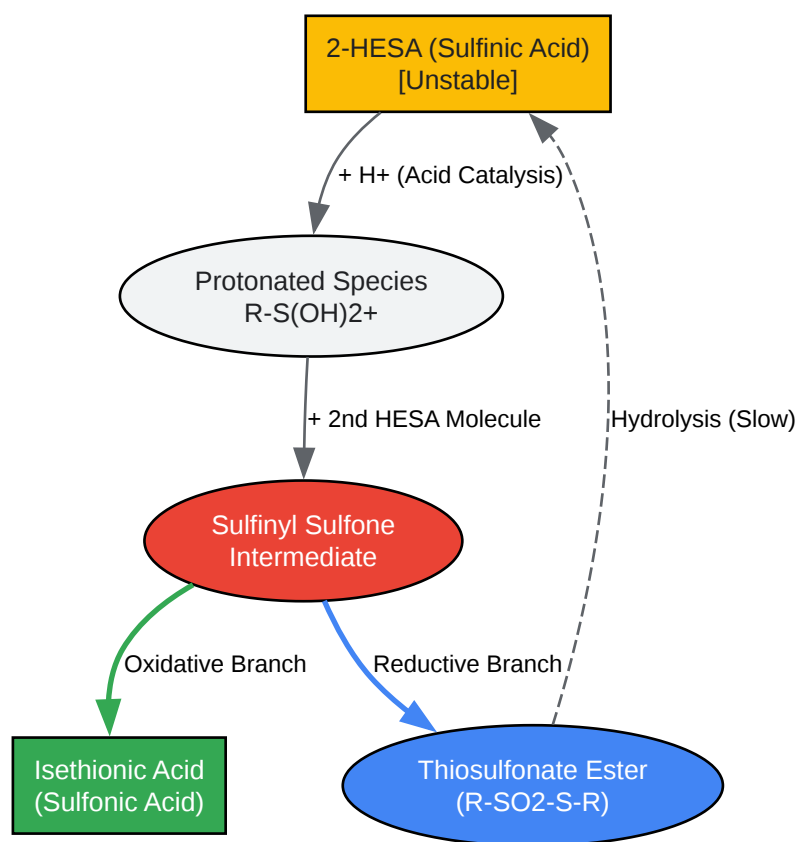
Global Equation:

The Mechanism:

- Protonation: The sulfinyl oxygen is protonated.
- Condensation: A second sulfinic acid molecule attacks the electrophilic sulfur, forming a sulfinyl sulfone intermediate ().
- Rearrangement: This intermediate is unstable and cleaves homolytically or heterolytically to yield the stable sulfonic acid and a reactive sulfenyl species, which recombines to form the thiosulfonate.

Visualization of the Cascade

The following diagram maps the kinetic pathway of 2-HESA degradation.



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Figure 1: The disproportionation cascade of 2-HESA. Note that acidic conditions catalyze the initial step, making pH control the primary stabilization factor.[1]

Part 3: Practical Handling & Stabilization Strategies

To work with 2-HESA, you must fight its thermodynamic tendencies. The following strategies are non-negotiable for rigorous study.

The "Salt Rule"

Never isolate the free acid. The protonated form (

) is the reactive species for disproportionation.^[1] Always handle 2-HESA as its salt (e.g., Sodium 2-hydroxyethanesulfinate).^[1]

- Why: The anionic charge on the sulfinate oxygen () is stabilized by resonance and repels nucleophilic attack from other sulfinate anions.^[1]

Environmental Controls

Variable	Requirement	Rationale
pH	> 9.0	Keeps the molecule in the anionic state. ^[1] Below pH 4.0, decomposition is rapid.
Oxygen	Strict Anaerobic	Sulfinates react with via radical chains to form sulfonates. Use degassed buffers.
Metals	Chelation (DTPA)	Transition metals () catalyze autoxidation. Add 1 mM DTPA to all solutions.
Temperature	< 4°C	Disproportionation has a high activation energy; cold storage slows kinetics significantly.

Part 4: Experimental Protocols

Protocol: Self-Validating Stability Assay (HPLC-UV)

This protocol allows you to quantify the degradation rate of 2-HESA in your specific matrix.[\[1\]](#)

Materials:

- Sodium 2-hydroxyethanesulfinate (synthesized or commercial).
- Buffer: 50 mM Phosphate, pH 7.4 (degassed).
- Internal Standard: Sodium Benzoate (inert to sulfinate chemistry).

Workflow:

- Preparation: Dissolve Internal Standard (1 mM) in buffer.
- Initiation: Add 2-HESA salt to a final concentration of 5 mM. Time = 0.
- Sampling: At $t = 0, 15, 30, 60$ min, remove 100 μL aliquots.
- Quenching: Immediately dilute into 0.1 M NaOH (High pH stops disproportionation immediately).
- Analysis: HPLC (C18 Column).
 - Mobile Phase: 95% Buffer (pH 6.0) / 5% Methanol.[\[2\]](#)
 - Detection: UV 210 nm (Sulfinate absorb weakly; sulfonates absorb negligibly—monitoring the disappearance of the sulfinate peak relative to the standard is key).

Data Interpretation:

- If decay follows First Order kinetics: Likely oxidative degradation (check degassing).
- If decay follows Second Order kinetics: Disproportionation is occurring (check pH).

Synthesis of the Sodium Salt (In Situ)

Since the commercial availability of pure 2-HESA is poor due to stability, generate it in situ from 2-mercaptoethanol.^[1]

- Oxidation: React 2-mercaptoethanol with 2 equivalents of

 in the presence of NaOH at 0°C.
- Control: The reaction is exothermic. Temperature must stay below 10°C to prevent over-oxidation to isethionic acid.
- Validation: Use Ellman's Reagent (DTNB).
 - Thiol (reactant): Reacts instantly.
 - Sulfinate (product): Does not react with DTNB.
 - Completion: When DTNB test is negative, the thiol is consumed.

Part 5: Biological Context (The Hypotaurine Connection)

2-HESA is structurally homologous to Hypotaurine (2-aminoethanesulfinic acid).^[1] In biological systems, these compounds act as antioxidants.^{[2][3]}

- Hypotaurine:

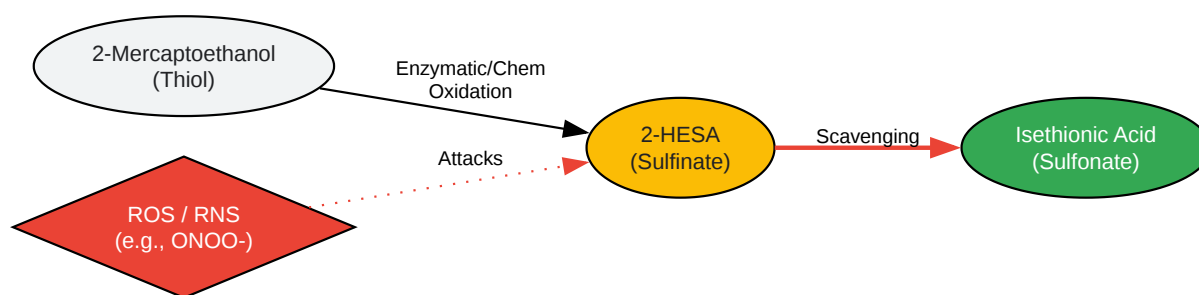
^[1]

- 2-HESA:

Research indicates that 2-HESA acts as a "sacrificial" antioxidant.^[1] It scavenges peroxynitrite (

) and hydroxyl radicals (

), oxidizing itself to the inert isethionic acid to protect vital cellular thiols.



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Figure 2: The biological fate of 2-HESA as a reactive oxygen species (ROS) scavenger.[1]

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 - Provides thermodynamic context for sulfinic acid ester hydrolysis relevant to the disproportion

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